

Application Note: Preparation, Storage, and Handling of 2'3'-cGAMP Disodium Salt

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Compound of Interest

Compound Name: cGAMP (disodium)

Cat. No.: B10786847

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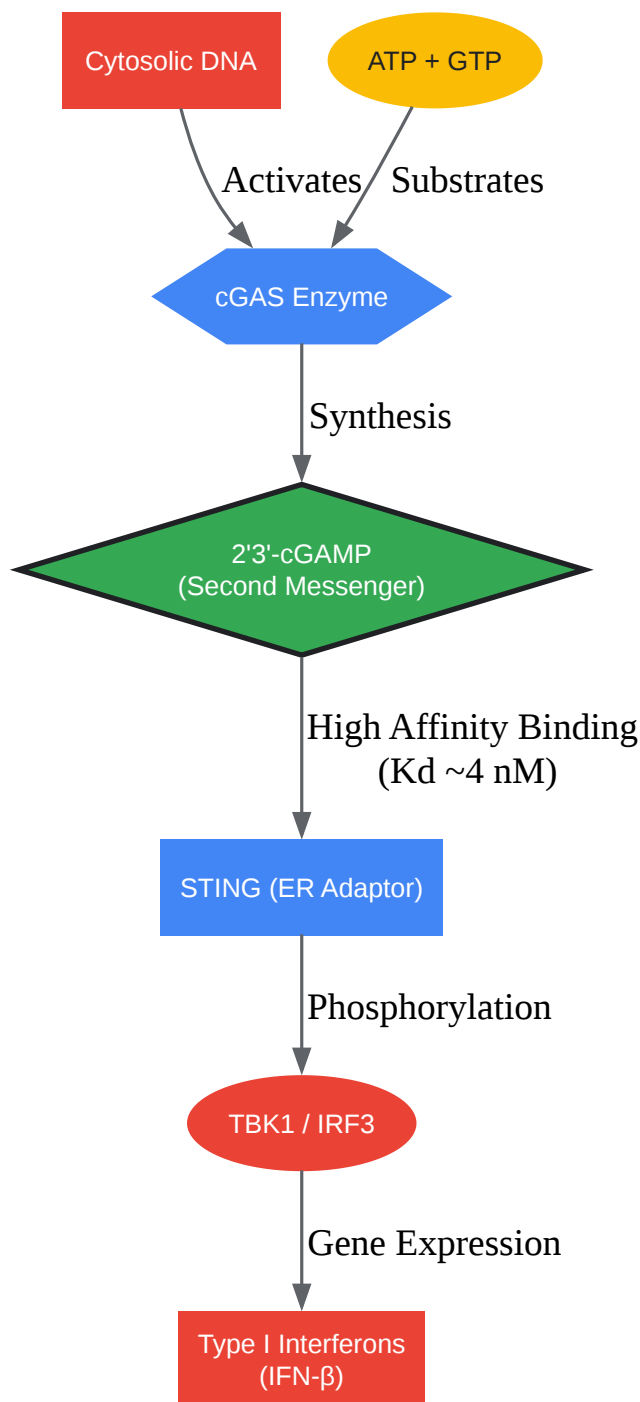
Executive Summary & Scientific Context

2'3'-cyclic GMP-AMP (2'3'-cGAMP) is the endogenous metazoan second messenger generated by the enzyme cGAS (cyclic GMP-AMP synthase) in response to cytosolic DNA.^{[1][2]} Unlike bacterial cyclic dinucleotides (which typically contain 3'-5' linkages), mammalian cGAMP contains a unique mixed linkage: a canonical 3'-5' linkage between AMP and GMP, and a non-canonical 2'-5' linkage between GMP and AMP. This specific structure confers high-affinity binding to the STING (Stimulator of Interferon Genes) adaptor protein, triggering the production of Type I interferons.

Why the Disodium Salt? The free acid form of cGAMP exhibits poor aqueous solubility. For biological applications, the disodium salt (2'3'-cGAMP^{[1][2][3]}·2Na) is the standard reagent due to its superior solubility in aqueous buffers (up to 50 mg/mL) and physiological compatibility.

Mechanism of Action

Understanding the pathway is critical for designing downstream assays. The cGAMP ligand bridges the sensing of DNA (by cGAS) to the execution of immune signaling (via STING).^{[4][5]}
^[6]



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Figure 1: The cGAS-STING signaling cascade.[6][7] 2'3'-cGAMP acts as the critical bridge between DNA sensing and immune activation.[4]

Chemical Specifications & Stability Profile

Before preparation, verify the specific batch properties. The molecular weight varies based on the hydration state and salt form.

Property	Specification	Notes
Chemical Name	2'3'-cGAMP disodium salt	Distinct from bacterial 3'3'-cGAMP.[2]
Molecular Weight	~718.38 g/mol	Value for anhydrous disodium salt. Always check the vial label for batch-specific MW (often higher due to hydration).
Solubility (Water)	~50 mg/mL	Highly soluble.
Solubility (PBS)	~20 mg/mL	Slightly lower due to common ion effect, but sufficient for working stocks.
Stability (Lyophilized)	1-2 Years at -20°C	Hygroscopic; keep desiccated.
Stability (Solution)	1 Month at -20°C	Susceptible to hydrolysis and enzymatic degradation (ENPP1).

Protocol: Master Stock Solution Preparation

Critical Control Point: Endotoxin Contamination STING agonists are potent immune activators. [6] Contamination with endotoxin (LPS) will cause false positives in immunological assays.

- Requirement: Use only Endotoxin-Free Water (LAL Reagent Water, <0.005 EU/mL) for all reconstitution steps.
- Requirement: Work in a laminar flow hood to maintain sterility.

Reconstitution Workflow



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Figure 2: Step-by-step workflow for preparing sterile, stable cGAMP master stocks.

Step-by-Step Procedure

- **Equilibration:** Remove the vial of cGAMP disodium from -20°C storage. Keep the cap tightly sealed and allow it to warm to room temperature (approx. 15–20 minutes).
 - **Why?** Opening a cold vial causes condensation of atmospheric moisture, which degrades the remaining hygroscopic powder.
- **Centrifugation:** Briefly centrifuge the vial (2,000 x g for 10 seconds) to ensure all powder is at the bottom.
- **Solvent Calculation:** Determine the volume of Endotoxin-Free Water required for your target concentration (typically 1 mg/mL or 5 mM).
 - **Note:** Do not use PBS for the Master Stock if you plan to freeze it at high concentrations (>10 mg/mL), as phosphate salts can precipitate during freezing and cause pH shifts. Water is safer for long-term frozen storage.

Quick Reference Table (Based on MW ~718.4 g/mol):

Amount of Powder	Target Conc.	Volume of Water to Add
500 µg	1 mg/mL	500 µL
500 µg	5 mM	~139 µL
1 mg	1 mg/mL	1000 µL
1 mg	10 mM	~139 µL

- **Dissolution:** Add the calculated volume of water. Vortex gently for 15–30 seconds. The solution should be clear and colorless.
- **Sterilization:** Pass the solution through a 0.22 µm syringe filter (PES or PVDF membrane) into a sterile microcentrifuge tube.

- Tip: Pre-wet the filter with a small volume of water to minimize drug loss if working with very small volumes (<200 μ L).
- Aliquoting: Dispense into single-use aliquots (e.g., 20 μ L or 50 μ L) in sterile PCR tubes or screw-cap vials.
 - Why? cGAMP is sensitive to freeze-thaw cycles. Never refreeze a thawed aliquot.
- Storage: Flash freeze in liquid nitrogen (optional but recommended) and store at -80°C (preferred) or -20°C.

Usage & Working Solutions

In Vitro (Cell Culture)

- Dilution: Thaw a Master Stock aliquot on ice. Dilute immediately into culture media or PBS.
- Transfection: cGAMP is a charged dinucleotide and does not cross cell membranes efficiently on its own.
 - Direct Addition: High concentrations (10–100 μ M) are required if adding directly to media (uptake via SLC19A1 transporter).
 - Digitonin Permeabilization: Use digitonin buffers to deliver cGAMP directly to the cytosol for robust STING activation at lower doses (10–100 nM).
 - Liposomal Transfection: Commercial transfection reagents (e.g., Lipofectamine) can encapsulate cGAMP for cytosolic delivery.

In Vivo (Animal Models)

- Vehicle: Dilute the Master Stock (water-based) into PBS (Phosphate Buffered Saline) to achieve physiological pH and osmolarity immediately prior to injection.
- Stability Warning: cGAMP is rapidly degraded by the ecto-enzyme ENPP1 present in serum and tissue fluids.
 - Implication: Intratumoral (IT) injection is preferred over systemic (IV) injection for non-encapsulated cGAMP.

- Dose: Typical mouse doses range from 5–20 µg per dose (intratumoral).
- Control: Always include a vehicle control (PBS + Endotoxin-free water) to rule out injection-site trauma effects.

Troubleshooting & Quality Control

Observation	Probable Cause	Corrective Action
Precipitation upon thawing	Salt concentration too high or "salting out" in PBS.	Warm to 37°C for 5 mins and vortex. If persistent, prepare new stock in pure water.
Low Activity (In Vitro)	Poor cytosolic delivery.	cGAMP cannot cross the membrane easily.[4] Use digitonin permeabilization or a transfection reagent.
High Background (Control)	Endotoxin contamination.	Discard stock. Use LAL-grade water and certified sterile plasticware.
Degradation	Multiple freeze-thaw cycles.[8]	Use single-use aliquots. Do not store at 4°C for >24 hours.

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